

Safeguarding Your Research: A Guide to Handling 9-Methyladenine

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Compound of Interest

Compound Name: 9-Methyladenine

Cat. No.: B015306

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **9-Methyladenine**, including operational and disposal plans, to empower your team with the knowledge to manage this chemical responsibly.

Chemical Profile and Hazards

9-Methyladenine (CAS No. 700-00-5) is a derivative of adenine and is classified as hazardous. [1] It is harmful if swallowed and may cause skin, eye, and respiratory irritation.[1][2] Adherence to proper safety protocols is crucial to minimize risk.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment to be used when handling **9-Methyladenine**.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[3]
Skin Protection	Gloves	Chemical-resistant, impervious gloves (e.g., Nitrile rubber) must be inspected prior to use. [3][4]
Protective Clothing	Wear a lab coat or long-sleeved clothing. For larger scale operations, fire/flammable resistant and impervious clothing is recommended.[3][4]	
Respiratory Protection	Respirator	For operations that may generate dust, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[4][5]

Safe Handling and Storage

Proper handling and storage are critical to maintaining the stability of **9-Methyladenine** and ensuring a safe working environment.

Aspect	Procedure
Ventilation	Handle in a well-ventilated place. Ensure that eyewash stations and safety showers are close to the workstation location.[1][3]
Handling Practices	Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[1][3]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from strong oxidizing agents.[3]

Emergency First Aid Procedures

In the event of exposure, immediate and appropriate first aid is essential.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Get medical attention.[1]
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[1][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and call a POISON CENTER or doctor/physician if you feel unwell.[1]

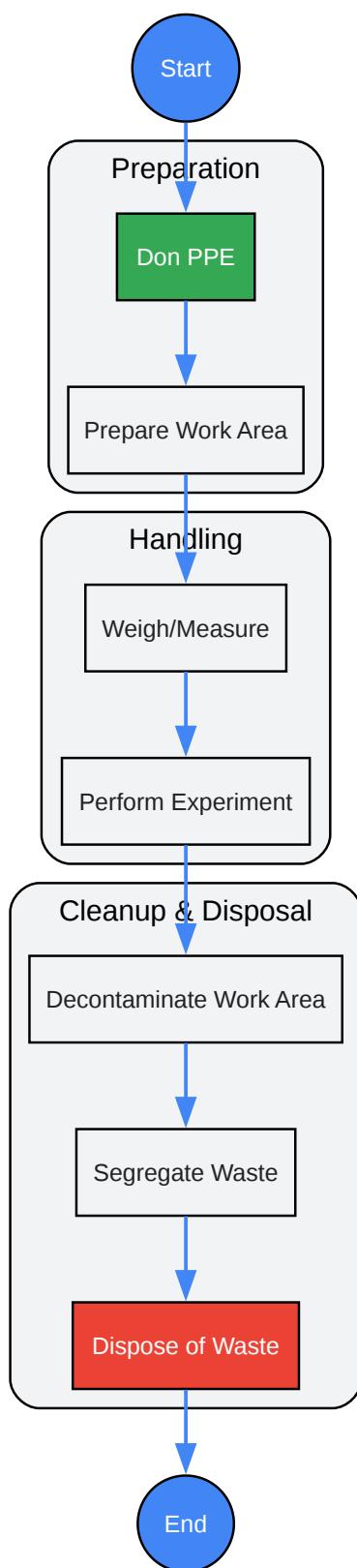
Spill and Disposal Plan

A clear plan for managing spills and disposing of waste is necessary to prevent environmental contamination and further exposure.

Action	Procedure
Accidental Release	Ensure adequate ventilation. Evacuate personnel to safe areas. Avoid dust formation. Sweep up and shovel into suitable, closed containers for disposal. [3] [5]
Disposal	Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations. [1]

Procedural Workflow for Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling and disposal of **9-Methyladenine** in a laboratory setting.



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Caption: Workflow for Safe Handling and Disposal of **9-Methyladenine**.

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